

A Technical Guide to the Physicochemical Properties of Behenamide

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Compound of Interest

Compound Name: Behenamide

Cat. No.: B136405

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This technical guide provides a focused overview of the fundamental physicochemical properties of **behenamide**, specifically its molecular formula and weight. These core attributes are foundational for its application in research and various industrial formulations.

Core Molecular Data

Behenamide, also known as docosanamide, is a long-chain saturated fatty amide.^[1] Its fundamental molecular properties are summarized below.

Table 1: Molecular Properties of **Behenamide**

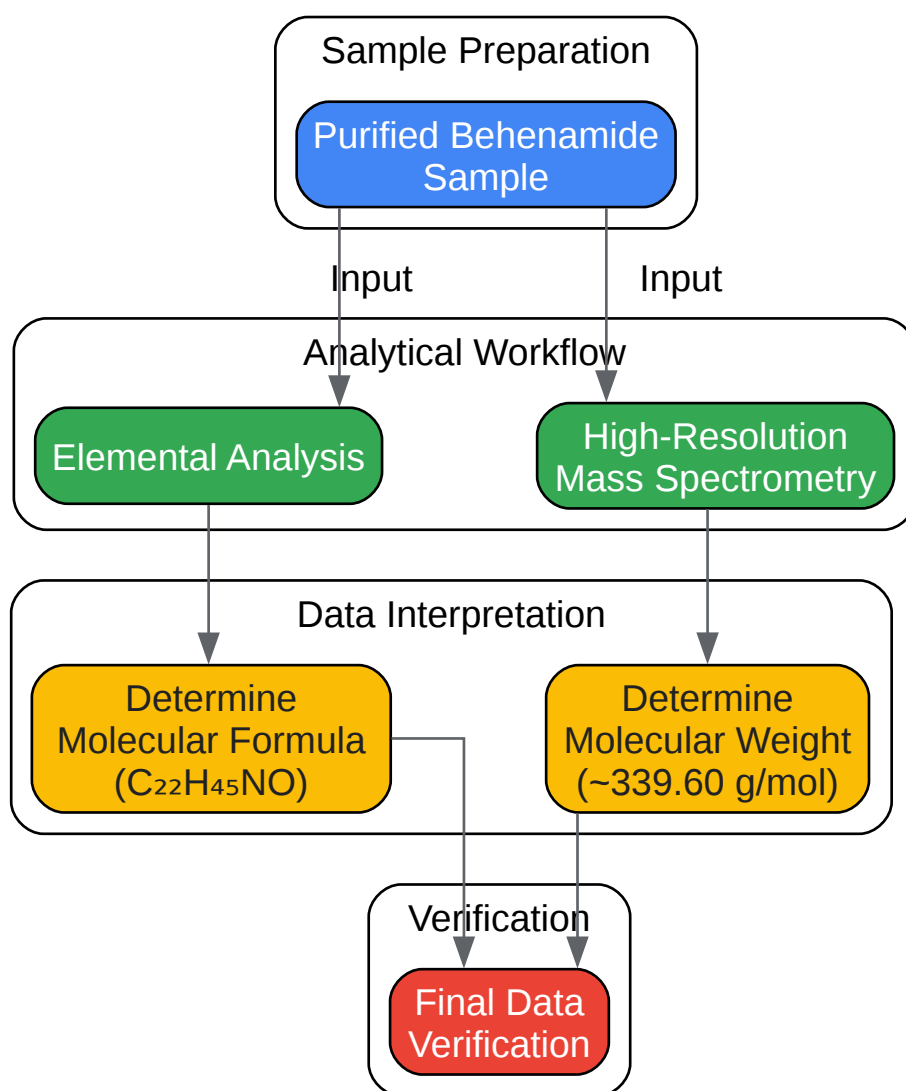
Property	Value	References
Chemical Formula	C ₂₂ H ₄₅ NO	[1] [2] [3] [4] [5] [6]
Molecular Weight	339.60 g/mol	[3] [4] [7]
Exact Mass	339.5988 g/mol	[8]
CAS Number	3061-75-4	[2] [3] [8]
Linear Formula	CH ₃ (CH ₂) ₂₀ CONH ₂	[7]

Methodology for Determination

The molecular formula and weight of chemical compounds like **behenamide** are determined through standard, high-precision analytical techniques. While specific experimental protocols are proprietary to the conducting laboratory, the principles of the methodologies are well-established.

- **Elemental Analysis:** This technique determines the mass percentages of the constituent elements (carbon, hydrogen, nitrogen, oxygen) in a pure sample. The resulting percentage composition is used to derive the empirical formula, which is then confirmed as the molecular formula using mass spectrometry data.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to accurately measure the mass-to-charge ratio of the ionized molecule.^[5] This provides a precise molecular weight, allowing for the confirmation of the elemental composition and structural integrity of the compound.^[5] The exact mass obtained from MS is crucial for distinguishing between compounds with the same nominal mass but different atomic compositions.

The workflow for these analytical determinations follows a standardized process from sample preparation to final data verification.



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Caption: Analytical workflow for determining the molecular formula and weight of **behenamide**.

Chemical Structure and Synonyms

Behenamide consists of a 22-carbon saturated fatty acid backbone attached to an amide functional group.[5] This long, linear hydrocarbon chain contributes to its waxy texture and hydrophobic properties.[1][5]

Common synonyms for **behenamide** include:

- Docosanamide[3][6][8]

- Behenic acid amide[2][8]
- Amide C22[3][6]

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